

Technical Support Center: Preventing Enzymatic Degradation of AMP During Sample Preparation

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Compound of Interest

Compound Name: Adenosine monophosphate

Cat. No.: B1618135

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Welcome to the technical support center for researchers, scientists, and drug development professionals. This resource provides detailed troubleshooting guides and frequently asked questions (FAQs) to help you minimize the enzymatic degradation of **adenosine monophosphate** (AMP) during your sample preparation workflows.

I. Understanding AMP Degradation

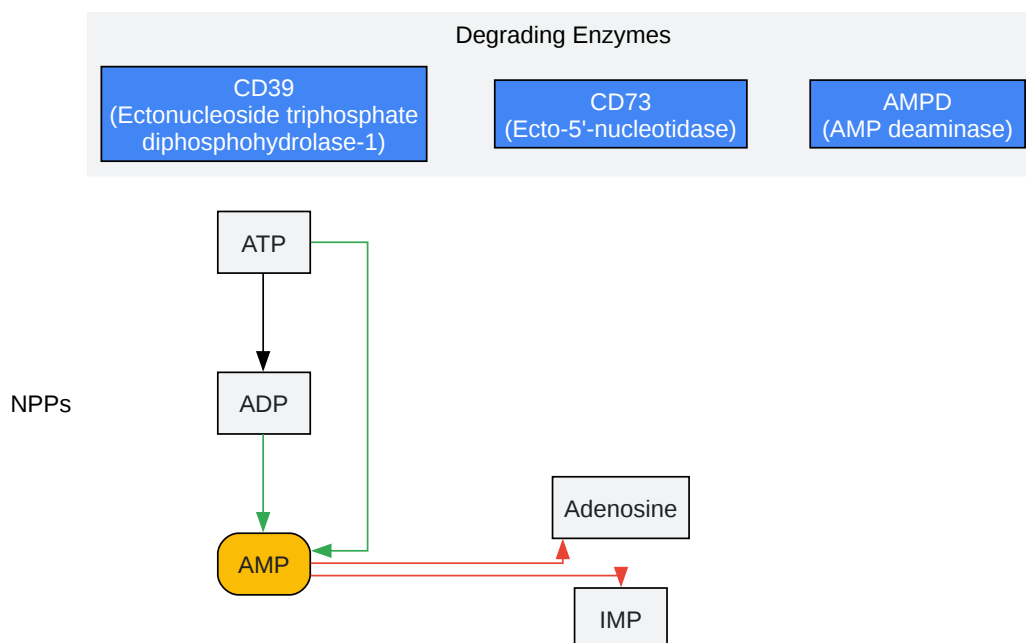
Adenosine monophosphate (AMP) is a critical signaling molecule and a key indicator of cellular energy status. However, its levels can be rapidly altered by enzymatic activity upon sample collection and processing. The two primary enzymes responsible for AMP degradation are:

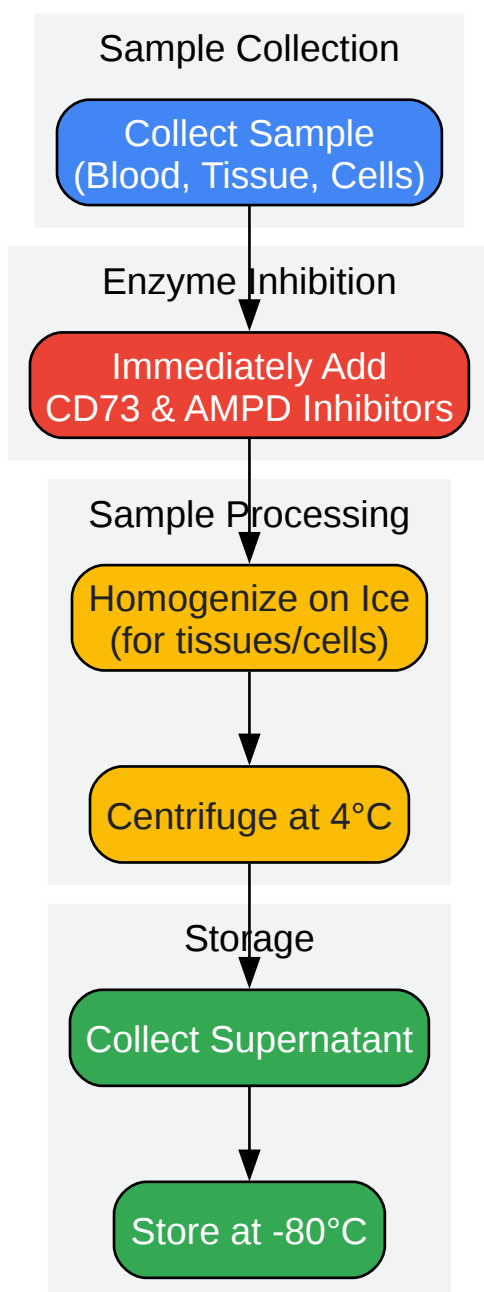
- Ecto-5'-nucleotidase (CD73): This enzyme, located on the cell surface, hydrolyzes AMP to adenosine.
- AMP deaminase (AMPD): This cytosolic enzyme converts AMP to inosine monophosphate (IMP).

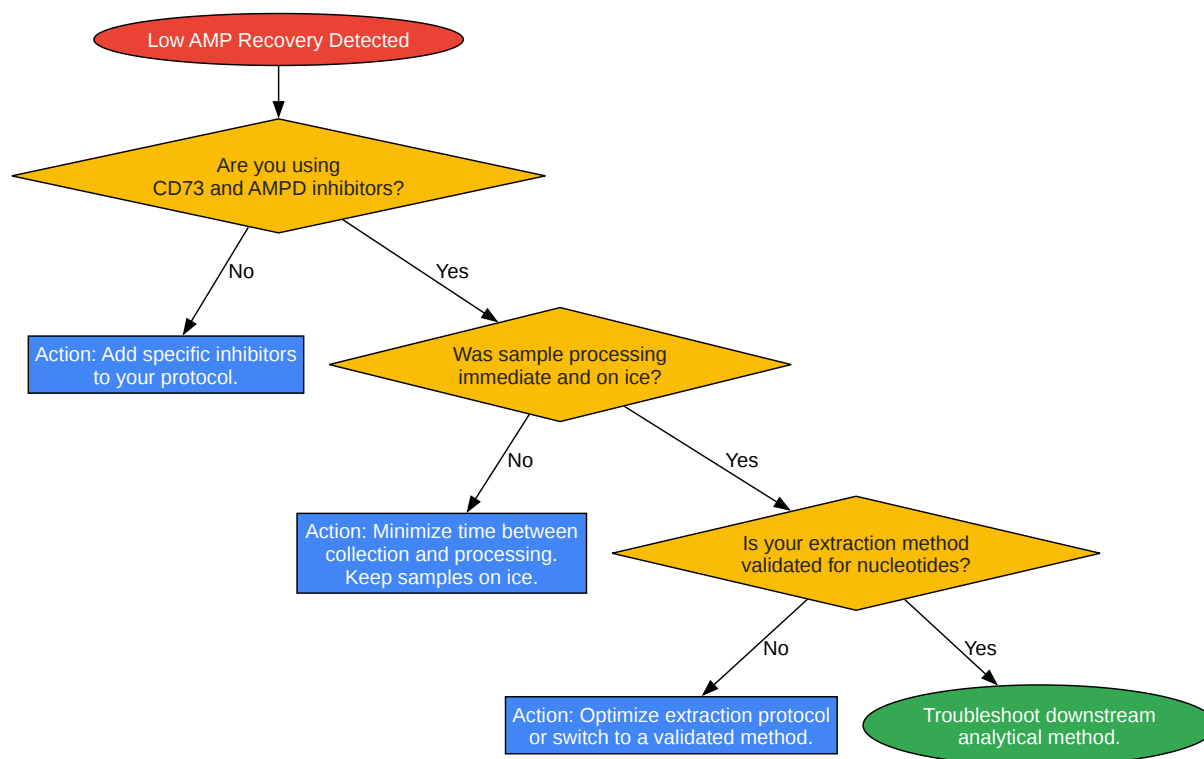
Failure to inhibit these enzymes can lead to inaccurate measurements of AMP, compromising experimental results.

II. Key Signaling Pathway

The following diagram illustrates the main enzymatic pathways leading to the degradation of AMP. Understanding these pathways is crucial for selecting the appropriate prevention strategies.







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